

1,1,1,3-Tetrachloropropane material safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,1,3-Tetrachloropropane

Cat. No.: B089638

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet for **1,1,1,3-Tetrachloropropane**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) from a chemical supplier. Always refer to the manufacturer's SDS for the most current and comprehensive safety information.

Chemical Identification

Identifier	Value
Chemical Name	1,1,1,3-Tetrachloropropane
Synonyms	Propane, 1,1,1,3-tetrachloro-
CAS Number	1070-78-6[1]
EC Number	213-981-7[1]
Molecular Formula	C ₃ H ₄ Cl ₄ [1][2][3]
Molecular Weight	181.88 g/mol [2]
Chemical Structure	C(C(Cl)(Cl)Cl)CCl[3]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1,1,1,3-Tetrachloropropane**.

Property	Value	Source
Physical State	Liquid	[2][4]
Color	Colorless to Almost colorless clear liquid	[3]
Odor	Sweet or chloroform-like	[3]
Melting Point	-35 °C	[4]
Boiling Point	159 °C	[4]
Flash Point	105 °C	[4]
Density	1.471 g/cm ³	[4]
Vapor Pressure	2.99 mmHg at 25 °C	[4]
Solubility	No data available	[4]

Hazard Identification and Classification

1,1,1,3-Tetrachloropropane is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4][5]

GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour [4] [5]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [4] [5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [4] [5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation [4] [5]
Acute Toxicity, Inhalation	Category 4 (Potential)	H332: Harmful if inhaled [2]

GHS Label Elements

Hazard Statements

H226: Flammable liquid and vapour
H302: Harmful if swallowed
H315: Causes skin irritation
H319: Causes serious eye irritation

Signal Word

Warning

Hazard Pictograms

Exclamation Mark

Flame

[Click to download full resolution via product page](#)

Caption: GHS Hazard Communication for **1,1,1,3-Tetrachloropropane**.

Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) for **1,1,1,3-Tetrachloropropane** is not readily available in the public domain, its GHS classification indicates significant health hazards.

Acute Toxicity

- Oral: Harmful if swallowed (Category 4).[4][5]
- Inhalation: A Lowest Published Lethal Concentration (LCL₀) for rats has been reported as 4700 ppm for a 6-hour exposure.[1]
- Dermal: No specific data available.

Skin Irritation

Causes skin irritation (Category 2).[4][5]

Eye Irritation

Causes serious eye irritation (Category 2).[4][5]

Other Toxicological Information

No data is available for respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, reproductive toxicity, specific target organ toxicity (single or repeated exposure), or aspiration hazard.[1]

Experimental Protocols

Detailed experimental data for **1,1,1,3-Tetrachloropropane** are not publicly available. However, the following sections describe the standard methodologies, based on OECD guidelines, that would be employed to determine the toxicological properties of such a chemical.

Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is designed to identify a dose that causes clear signs of toxicity without mortality.

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.[\[6\]](#)
- **Housing and Feeding:** Animals are housed individually with controlled temperature and lighting. They are fasted before dosing.[\[6\]](#)
- **Dose Administration:** The test substance is administered as a single dose by gavage.[\[6\]](#) Dosing is stepwise, using fixed doses of 5, 50, 300, and 2000 mg/kg.[\[6\]](#) The initial dose is selected based on a preliminary sighting study.[\[6\]](#)
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Pathology:** A gross necropsy is performed on all animals at the end of the study.
- **Data Analysis:** The results are used to classify the substance for acute oral toxicity according to the GHS.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD Guideline 439)

This in vitro method assesses the potential of a chemical to cause skin irritation.

- **Test System:** A three-dimensional Reconstructed human Epidermis (RhE) model is used, which mimics the upper layers of human skin.[\[4\]](#)
- **Procedure:**
 - The test chemical is applied topically to the RhE tissue.[\[4\]](#)
 - Following a defined exposure period, the chemical is removed by rinsing.
 - The tissues are incubated for a post-exposure period.

- **Viability Assessment:** Cell viability is measured using the MTT assay. Viable cells convert the MTT dye into a blue formazan salt, which is then extracted and measured spectrophotometrically.[7]
- **Data Interpretation:** The reduction in cell viability compared to negative controls is used to classify the chemical's irritation potential. A viability of $\leq 50\%$ indicates an irritant (GHS Category 2).[4]

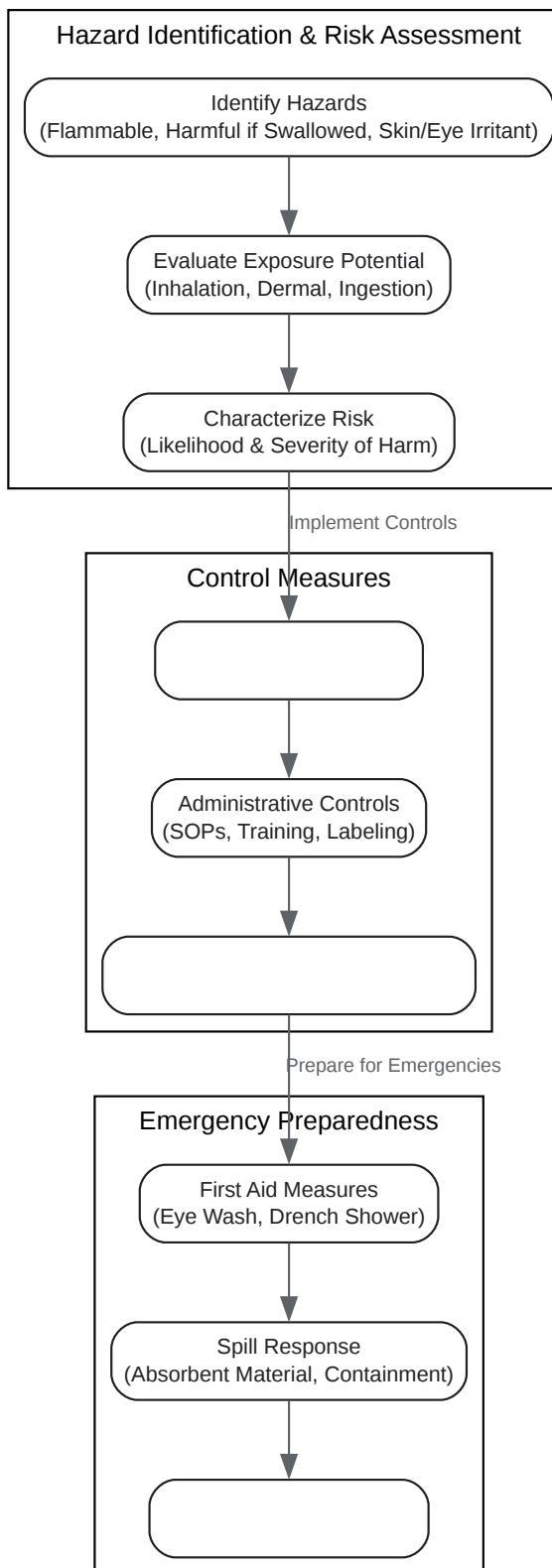
Acute Eye Irritation/Corrosion (OECD Guideline 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or damage.

- **Test Animals:** Healthy, young adult albino rabbits are typically used.[2]
- **Procedure:**
 - A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.[3]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[3]
- **Observations:** The degree of eye irritation is scored for the cornea, iris, and conjunctiva. The reversibility of any lesions is also assessed.[3]
- **Data Analysis:** The scores are used to classify the substance for its eye irritation potential according to the GHS. To minimize animal suffering, a sequential testing strategy is recommended, starting with a single animal.[3]

Risk Assessment and Management Workflow

The following diagram illustrates a logical workflow for the assessment and management of risks associated with **1,1,1,3-Tetrachloropropane** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Risk assessment and management workflow for **1,1,1,3-Tetrachloropropane**.

Handling and Storage

- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat. Avoid contact with skin and eyes. Keep away from heat, sparks, and open flames.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from oxidizing agents.

First-Aid Measures

- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- **Skin Contact:** Immediately wash off with soap and plenty of water. Consult a physician.
- **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back.
- **Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary.

Ecological Information

No specific ecotoxicity data for **1,1,1,3-Tetrachloropropane** is readily available. Due to its chemical nature, it should be handled and disposed of in a manner that prevents its release into the environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. oecd.org [oecd.org]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. echemi.com [echemi.com]
- 6. oecd.org [oecd.org]
- 7. oecd.org [oecd.org]
- To cite this document: BenchChem. [1,1,1,3-Tetrachloropropane material safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b089638#1-1-1-3-tetrachloropropane-material-safety-data-sheet>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com